

# Application of 3,3'-iminobis(N,N-dimethylpropylamine) in polymer synthesis

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## Compound of Interest

1,3-Propanediamine, N,N'-

Compound Name: dimethyl-N-[3-(methylamino)propyl]-

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An In-Depth Technical Guide to the Application of 3,3'-iminobis(N,N-dimethylpropylamine) in Polymer Synthesis

## Introduction: A Multifaceted Amine in Modern Polymer Chemistry

3,3'-iminobis(N,N-dimethylpropylamine), also known commercially as Polycat® 15, is a versatile aliphatic amine with a unique molecular structure that makes it highly valuable in several areas of polymer synthesis.<sup>[1][2]</sup> Its combination of two tertiary amine end-groups and a central secondary amine group allows it to function as a potent catalyst, a reactive chain extender, and an effective curing agent. This guide provides detailed application notes and protocols for researchers and industry professionals, focusing on its primary roles in the synthesis of polyurethanes and the curing of epoxy resins. We will explore the chemical mechanisms that underpin its utility and provide actionable protocols for laboratory and process development.

### Chemical Structure and Properties

The distinct properties of 3,3'-iminobis(N,N-dimethylpropylamine) stem from its structure, which features three nitrogen atoms with varying reactivity.

Caption: Structure of 3,3'-iminobis(N,N-dimethylpropylamine).

## Part 1: Application as a Reactive Catalyst in Polyurethane Foam Synthesis

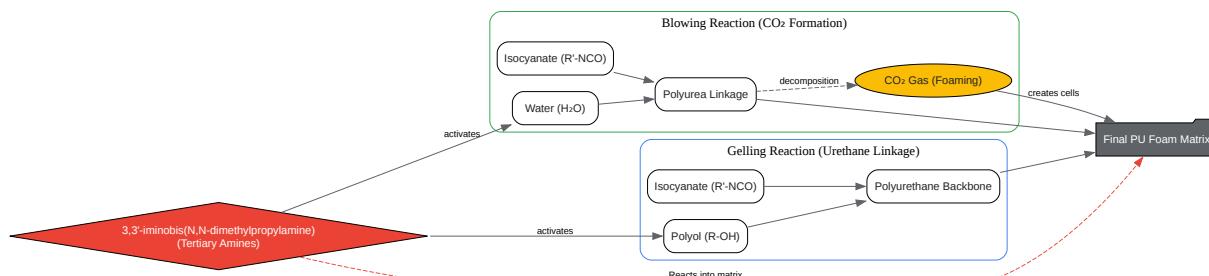
In the production of polyurethane (PU) foams, 3,3'-iminobis(N,N-dimethylpropylamine) is a highly effective "balanced" amine catalyst.<sup>[1]</sup> It influences the two primary reactions in foaming: the gelling reaction (polyol-isocyanate) and the blowing reaction (water-isocyanate).<sup>[3][4]</sup>

### Mechanism of Catalysis and Rationale for Use

The catalytic activity is primarily driven by the two terminal tertiary amine groups. These groups function as Lewis bases, activating the reactants and accelerating both reactions.<sup>[5][6]</sup>

- Gelling Reaction (Urethane Formation): The tertiary amine activates the polyol's hydroxyl group, making it more nucleophilic and facilitating its attack on the isocyanate's electrophilic carbon atom.
- Blowing Reaction (Urea Formation & CO<sub>2</sub> Release): The catalyst also accelerates the reaction between water and isocyanate, which produces an unstable carbamic acid that decomposes into an amine and carbon dioxide gas, the primary blowing agent in water-blown foams.<sup>[4]</sup>

A key advantage of this molecule is its designation as a "non-emissive" or "reactive" catalyst.<sup>[1]</sup> <sup>[2]</sup> The secondary amine in the center of the molecule possesses a reactive hydrogen. This hydrogen can react with an isocyanate group, covalently bonding the catalyst molecule into the polymer matrix.<sup>[7]</sup> This prevents the amine from leaching out of the final product, which is critical for applications where low volatile organic compound (VOC) emissions and low odor are required, such as in automotive interiors and biomedical devices.<sup>[7]</sup>



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Caption: Catalytic role in balancing gelling and blowing reactions.

## Protocol: Preparation of a Flexible Polyurethane Foam Block

This protocol describes the preparation of a lab-scale, water-blown flexible polyurethane foam.

### Materials:

- Polyether Polyol (e.g., 3000 MW, functionality of 3)
- Toluene Diisocyanate (TDI) or MDI/TDI blend
- Deionized Water
- Silicone Surfactant (foam stabilizer)

- 3,3'-iminobis(N,N-dimethylpropylamine) (Catalyst)
- Stannous Octoate (Co-catalyst, optional for gelling)
- Paper cup (e.g., 500 mL) and mechanical stirrer

**Procedure:**

- Prepare the Polyol Premix (Component A): In a paper cup, weigh the polyether polyol.
- Add the silicone surfactant (typically 1.0 parts per hundred polyol, pphp), deionized water (e.g., 4.0 pphp), and 3,3'-iminobis(N,N-dimethylpropylamine) (e.g., 0.5 pphp).
- Mix thoroughly with the mechanical stirrer at 2000 rpm for 60 seconds until a homogenous mixture is obtained.
- Reaction Initiation: Add the pre-weighed isocyanate (Component B) to the polyol premix. The amount is calculated based on a specific isocyanate index (e.g., 105-110). An index of 110 means a 10% molar excess of NCO groups relative to OH and NH groups.
- Immediately begin high-speed stirring (3000-5000 rpm) for 5-7 seconds.
- Observation: Pour the reacting mixture into a mold or a larger container and observe the foaming profile. Record the following key reaction times:
  - Cream Time: Time from mixing until the liquid becomes opaque and starts to rise.
  - Gel (or String) Time: Time when the foam becomes tacky and forms strings when touched with a spatula.
  - Tack-Free Time: Time when the foam surface is no longer sticky to the touch.
- Curing: Allow the foam to cure at ambient temperature for at least 24 hours before cutting or performing physical tests.

## **Data Presentation: Effect of Catalyst Concentration on Foam Reactivity**

The concentration of 3,3'-iminobis(N,N-dimethylpropylamine) has a direct and significant impact on the foam's reaction kinetics.[\[8\]](#)

Catalyst Concentration (pphp)	Cream Time (seconds)	Gel Time (seconds)	Tack-Free Time (seconds)	Foam Density (kg/m <sup>3</sup> )
0.2	20	110	150	~32
0.5	12	75	105	~30
0.8	8	50	70	~28

Note: Data are illustrative and will vary based on the specific polyol, isocyanate, water level, and temperature.

## Part 2: Application as a Curing Agent for Epoxy Resins

The amine groups in 3,3'-iminobis(N,N-dimethylpropylamine) make it an effective curing agent (or hardener) for epoxy resins, creating a durable, cross-linked thermoset polymer.

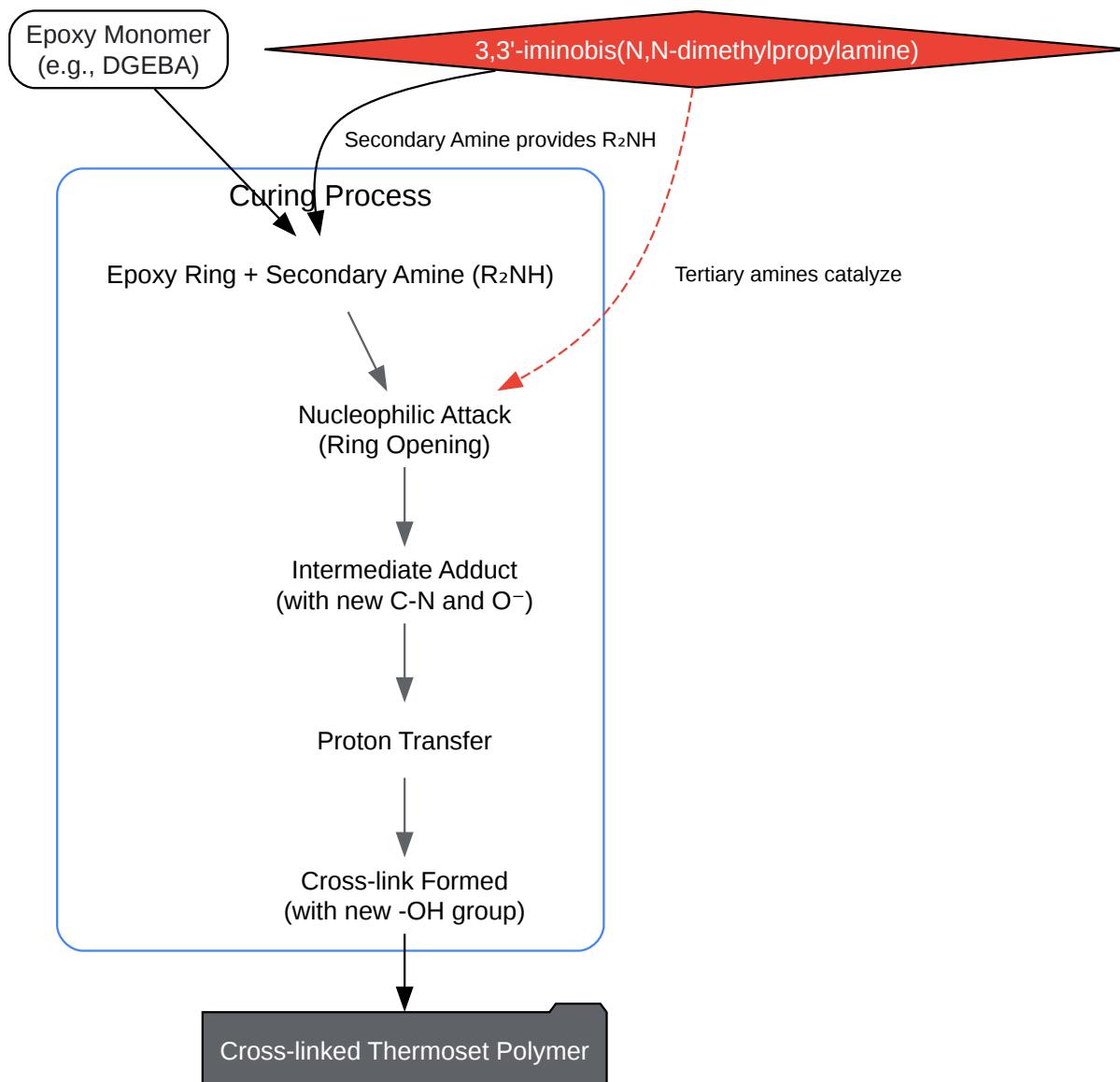
### Mechanism of Curing and Rationale for Use

Epoxy curing with amines occurs via nucleophilic ring-opening of the epoxide group.[\[9\]](#)

- Primary Reaction: The active hydrogen on the secondary amine attacks one of the carbon atoms of the epoxide ring, opening it and forming a new carbon-nitrogen bond and a hydroxyl group.
- Catalytic Action: The tertiary amine groups do not participate in the primary cross-linking reaction but can act as catalysts, accelerating the curing process by activating the epoxy rings or promoting the reaction of the newly formed hydroxyl groups with other epoxy groups.  
[\[10\]](#)

This dual functionality—participating directly in cross-linking while also catalyzing the reaction—allows for efficient curing and development of robust network structures. The resulting cured

resin typically exhibits good mechanical strength and thermal stability.[\[5\]](#)



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Caption: Epoxy curing via nucleophilic ring-opening by the amine.

# Protocol: Curing of a Bisphenol A Diglycidyl Ether (DGEBA) Resin

This protocol outlines a standard procedure for curing a common epoxy resin.

## Materials:

- DGEBA-based epoxy resin
- 3,3'-iminobis(N,N-dimethylpropylamine)
- Vacuum oven or desiccator with vacuum pump
- Mold (e.g., silicone or aluminum)
- Hot plate and beaker

## Procedure:

- Stoichiometric Calculation: Calculate the required amount of amine hardener based on the Amine Hydrogen Equivalent Weight (AHEW) of the amine and the Epoxy Equivalent Weight (EEW) of the resin. For 3,3'-iminobis(N,N-dimethylpropylamine) (MW = 187.33 g/mol), with one reactive hydrogen, the AHEW is 187.33. A typical ratio is 1:1 of epoxy groups to amine hydrogens.
- Preheating and Mixing: Gently preheat the viscous DGEBA resin to ~40-50°C to reduce its viscosity.
- Weigh the calculated amounts of epoxy resin and amine hardener into a disposable beaker and mix thoroughly for 3-5 minutes until the mixture is clear and uniform.
- Degassing: Place the mixture in a vacuum chamber or desiccator and apply a vacuum for 5-10 minutes to remove any entrapped air bubbles introduced during mixing.
- Casting and Curing: Pour the degassed mixture into the desired mold. Cure the sample in an oven using a defined temperature profile. A typical two-stage cure might be:
  - Initial cure: 2 hours at 80°C.

- Post-cure: 2 hours at 120°C to ensure full cross-linking and optimal thermal properties.[11]
- Cooling: Allow the cured sample to cool slowly to room temperature inside the oven to prevent thermal stress and cracking.

## Data Presentation: Effect of Curing on Thermomechanical Properties

The properties of the final thermoset are highly dependent on the cure cycle and formulation.

Property	Typical Value for Amine-Cured DGEBA
Glass Transition Temperature (Tg)	100 - 150 °C
Tensile Strength	60 - 90 MPa
Tensile Modulus	2.5 - 3.5 GPa
Hardness (Shore D)	80 - 90

Note: These values are representative. The exact properties depend on the specific epoxy resin, stoichiometry, and cure schedule.[11]

## Part 3: Other Relevant Applications in Polymer Science

Beyond its primary roles, the structure of 3,3'-iminobis(N,N-dimethylpropylamine) lends itself to other specialized applications.

- Ligand in Controlled Radical Polymerization: Polyamines are widely used as ligands to form catalysts for Atom Transfer Radical Polymerization (ATRP), a powerful technique for creating well-defined polymers.[12] With its three nitrogen atoms, 3,3'-iminobis(N,N-dimethylpropylamine) can act as a tridentate ligand, chelating with a metal center (typically copper) to form an active ATRP catalyst complex.[13] This allows for precise control over polymer molecular weight and architecture.
- Intermediate for Polymer Stabilizers: This amine can be used as a building block in the synthesis of Hindered Amine Light Stabilizers (HALS). HALS are crucial additives that

protect polymers like polypropylene from degradation caused by UV light and thermal oxidation.

## Conclusion

3,3'-iminobis(N,N-dimethylpropylamine) is a powerful and versatile tool for the polymer chemist. Its primary application as a reactive, balanced catalyst in polyurethane foam production enables the creation of high-quality, low-emission materials. Concurrently, its ability to efficiently cross-link epoxy resins makes it a valuable curing agent for producing robust thermosets. Understanding the underlying chemical mechanisms and applying systematic protocols allows researchers and developers to fully leverage the unique advantages of this multifaceted amine.

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